

# How to prepare U-101958 stock solutions for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: U 101958

Cat. No.: B1215504

[Get Quote](#)

## Application Notes and Protocols for U-101958

For Researchers, Scientists, and Drug Development Professionals

### Introduction

U-101958 is a potent and selective antagonist of the dopamine D4 receptor. Due to its high affinity and selectivity, U-101958 is a valuable tool for investigating the physiological and pathological roles of the D4 receptor in the central nervous system. These application notes provide detailed protocols for the preparation of U-101958 stock solutions and its application in in vitro experiments.

### Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of U-101958 maleate is provided in the table below for easy reference.

Property	Value	Source
Chemical Name	U-101958 maleate	[1][2]
Molecular Formula	C <sub>25</sub> H <sub>33</sub> N <sub>3</sub> O <sub>5</sub>	[3]
Molecular Weight	455.55 g/mol	[1][2]
Appearance	Solid powder	[2]
Solubility in DMSO	11 mg/mL	
Solubility in Water	3 mg/mL	
Solubility in Ethanol	2.7 mg/mL	

## Preparation of U-101958 Stock Solutions

This section provides a detailed protocol for the preparation of a 10 mM stock solution of U-101958 maleate in Dimethyl Sulfoxide (DMSO).

Materials:

- U-101958 maleate powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Protocol:

- Calculate the required mass of U-101958 maleate:
  - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:

- $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- For 1 mL of a 10 mM stock solution:
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 455.55 \text{ g/mol} \times 1000 \text{ mg/g} = 4.56 \text{ mg}$
- Weighing the compound:
  - Accurately weigh 4.56 mg of U-101958 maleate powder using a calibrated analytical balance. To ensure accuracy, it is recommended to weigh a slightly larger amount (e.g., 10 mg) and adjust the volume of DMSO accordingly. For example, for 10 mg of U-101958 maleate, the required volume of DMSO would be:
    - $\text{Volume (mL)} = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) / \text{Desired Concentration (M)} \times 1000 \text{ (mL/L)}$
    - $\text{Volume (mL)} = (10 \text{ mg} / 455.55 \text{ g/mol}) / 0.010 \text{ mol/L} \times 1000 \text{ mL/L} = 2.195 \text{ mL}$
- Dissolving the compound:
  - Transfer the weighed U-101958 maleate powder into a sterile microcentrifuge tube or vial.
  - Add the calculated volume of anhydrous DMSO to the tube.
  - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution.
- Storage of the stock solution:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for long-term storage.<sup>[2]</sup>
  - Based on supplier information, the solid compound is stable for several weeks at ambient temperature during shipping, suggesting good short-term stability.<sup>[2]</sup> However, for optimal long-term stability of the stock solution, storage at -20°C is recommended.

## Experimental Protocols

### Dilution of Stock Solution for Cell-Based Assays

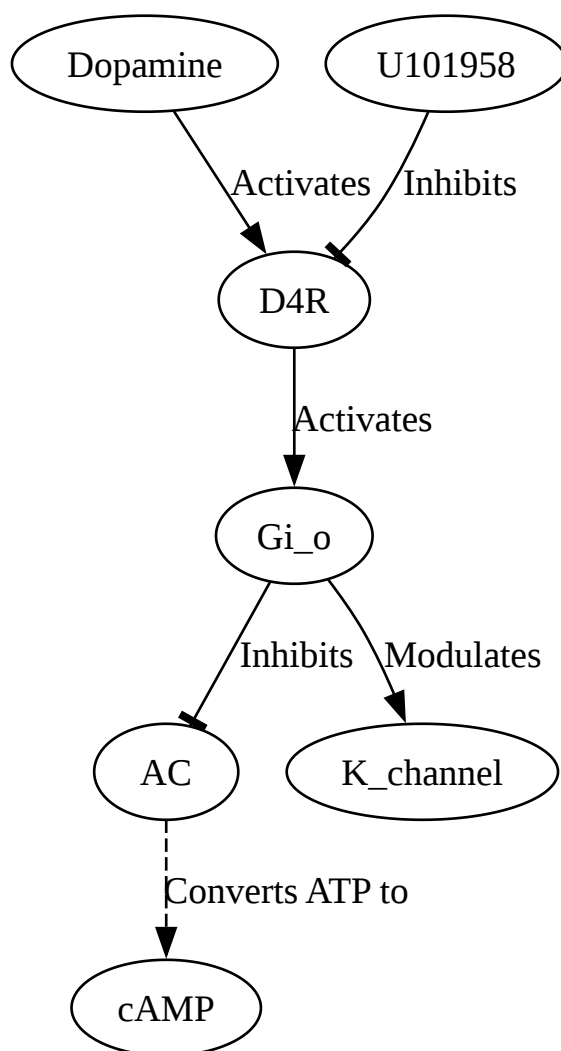
For most cell-based assays, the 10 mM DMSO stock solution will need to be further diluted to the desired final working concentration in the appropriate cell culture medium.

Protocol:

- Prepare an intermediate dilution:
  - It is recommended to first prepare an intermediate dilution of the 10 mM stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in medium.
- Prepare the final working concentration:
  - Use the intermediate dilution to prepare the final working concentrations. For example, to prepare a final concentration of 10  $\mu$ M in a final well volume of 100  $\mu$ L, add 1  $\mu$ L of the 1 mM intermediate solution to 99  $\mu$ L of cell culture medium in the well.
  - Note: The final concentration of DMSO in the assay should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

## Mechanism of Action and Signaling Pathway

U-101958 acts as a selective antagonist at the dopamine D4 receptor. The D4 receptor is a member of the D2-like family of G protein-coupled receptors (GPCRs). Upon binding of the endogenous ligand dopamine, the D4 receptor couples to inhibitory G proteins ( $G_i/o$ ). This initiates a signaling cascade that primarily involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, the  $\beta\gamma$  subunits of the dissociated G protein can modulate the activity of other effector proteins, such as inwardly rectifying potassium channels.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. medkoo.com [medkoo.com]
- 3. U-101958 maleate | C<sub>25</sub>H<sub>33</sub>N<sub>3</sub>O<sub>5</sub> | CID 11957730 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [How to prepare U-101958 stock solutions for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215504#how-to-prepare-u-101958-stock-solutions-for-experiments]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)